

Safe Disposal of hCAXII-IN-5: A Procedural Guide

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Compound of Interest

Compound Name: hCAXII-IN-5

Cat. No.: B12409354

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The following provides essential safety and logistical information for the proper disposal of **hCAXII-IN-5**, a potent and selective human carbonic anhydrase XII (hCAXII) inhibitor.[1] As this compound is an active biological agent intended for research, it must be handled and disposed of as hazardous chemical waste. These procedures are based on established guidelines for handling cytotoxic and hazardous research materials.[2][3][4][5]

Chemical and Safety Data

While a specific Safety Data Sheet (SDS) for **hCAXII-IN-5** is not publicly available, the following information has been compiled from supplier data and general safety guidelines for hazardous research chemicals. Researchers must handle this compound with the appropriate care, utilizing personal protective equipment (PPE) at all times.[6][7]

Property	Data	Source
Product Name	hCAXII-IN-5	[1]
Synonym	Compound 6o	[1]
CAS Number	2414629-92-6	[1]
Function	Potent and selective hCAXII inhibitor	[1]
Target Ki	1.0 nM for hCAXII	[1]
Handling	Use personal protective equipment (gloves, lab coat, eye protection). Avoid dust formation and inhalation.[6][8]	General SDS
Storage	Store at room temperature in a dry, cool, well-ventilated place. Keep container tightly closed.[1][6]	MedChemExpress, General SDS
Disposal Method	Treat as hazardous/chemotherapeutic waste. Do not dispose of in regular trash or down the drain.[5]	General Guidelines

Experimental Protocols: Disposal Procedures

The proper disposal of **hCAXII-IN-5** is critical to ensure laboratory safety and environmental protection. The following step-by-step protocol should be followed.

Personal Protective Equipment (PPE)

Before handling **hCAXII-IN-5** in any form (pure compound, solutions, or contaminated materials), personnel must wear the following PPE:

- **Gloves:** Two pairs of chemotherapy-rated gloves are recommended.

- Lab Coat: A disposable or dedicated lab coat.
- Eye Protection: Safety goggles or a face shield.
- Respiratory Protection: A NIOSH-certified respirator should be used if there is a risk of aerosolization or if handling the powder outside of a containment hood.[\[7\]](#)

Waste Segregation and Collection

Proper segregation of waste is mandatory to ensure safe and compliant disposal.

- Unused/Expired Compound:
 - Keep the compound in its original, tightly sealed container.
 - Label the container clearly as "Hazardous Chemical Waste" and include the full chemical name: **hCAXII-IN-5**.
 - Arrange for pickup through your institution's Environmental Health & Safety (EH&S) department.[\[5\]](#)
- Solid Waste:
 - This category includes contaminated PPE (gloves, lab coats), plasticware (pipette tips, tubes), and bench paper.
 - Place all solid waste into a designated, leak-proof, puncture-resistant container lined with a yellow chemotherapeutic waste bag.[\[5\]](#)
 - The container must be clearly labeled "Chemotherapeutic Waste" or "Cytotoxic Waste".[\[3\]](#)
[\[5\]](#)
 - Once the container is full (do not overfill), seal the bag and the container lid.
 - Store in a designated, secure area until collection by EH&S.
- Liquid Waste:
 - This includes any solutions containing **hCAXII-IN-5**.

- Collect all liquid waste in a dedicated, leak-proof, and shatter-resistant container (e.g., a plastic or coated glass bottle) with a secure screw-top cap.
- The container must be clearly labeled "Hazardous Liquid Waste" with the full chemical name and approximate concentration.
- Do not pour any liquid waste containing **hCAXII-IN-5** down the drain.^[5]
- Store the sealed container in a secondary containment bin in a designated, secure area until collection by EH&S.

Spill Management

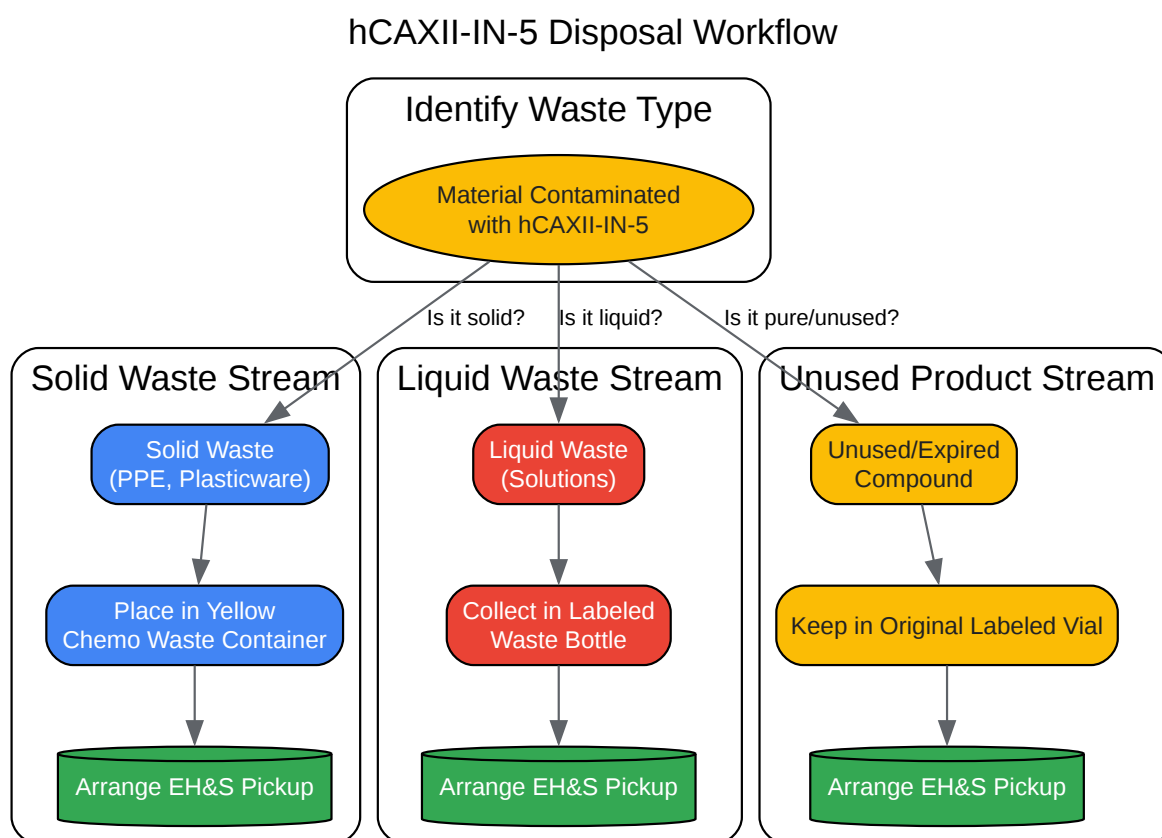
In the event of a spill, immediate action is required to contain the material and protect personnel.

- Alert Others: Immediately notify personnel in the vicinity.
- Secure the Area: Restrict access to the spill area.
- Don PPE: If not already wearing it, put on the full required PPE, including respiratory protection.
- Contain the Spill:
 - For solid spills: Gently cover the powder with absorbent pads or granules from a chemical spill kit to avoid raising dust.
 - For liquid spills: Cover the spill with absorbent material, starting from the outside and working inward.
- Clean the Area:
 - Carefully collect all contaminated absorbent materials using forceps or other tools.
 - Place all materials into the designated solid chemotherapeutic waste container.

- Decontaminate the spill surface according to your laboratory's standard operating procedures for hazardous compounds. This typically involves washing the area with a suitable detergent and then rinsing.
- Report the Spill: Report the incident to your laboratory supervisor and EH&S office as required by institutional policy.

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of materials contaminated with **hCAXII-IN-5**.



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Caption: Decision workflow for segregating and disposing of **hCAXII-IN-5** waste.

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